

# An In-depth Technical Guide to 8-Aminoguanosine: Structure, Properties, and Biological Activity

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## Compound of Interest

Compound Name: 8-Aminoguanosine

Cat. No.: B1139982

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## Abstract

**8-Aminoguanosine** is a synthetic purine nucleoside derivative of guanosine with significant pharmacological interest. It primarily functions as a water-soluble prodrug that is rapidly converted in vivo to its active metabolite, 8-aminoguanine.[1][2] This conversion is central to its mechanism of action, which is dominated by the potent inhibition of the enzyme Purine Nucleoside Phosphorylase (PNPase).[3] This inhibition alters the purine metabolic landscape, leading to notable diuretic, natriuretic, and glucosuric effects, while uniquely sparing potassium.[4][5] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, biological signaling pathways, and relevant experimental methodologies for **8-Aminoguanosine**.

## Chemical Structure and Identification

**8-Aminoguanosine** is structurally characterized by a guanine base modified with an amino group at the C8 position, attached to a ribose sugar moiety via a  $\beta$ -N9-glycosidic bond.

- IUPAC Name: 2,8-diamino-9-[(2R,3R,4S,5R)-3,4-dihydroxy-5-(hydroxymethyl)oxolan-2-yl]-1H-purin-6-one
- Synonyms: 2,8-Diaminoinosine, 8-Amino-D-guanosine

- Molecular Formula: C<sub>10</sub>H<sub>14</sub>N<sub>6</sub>O<sub>5</sub>
- Canonical SMILES: C([C@@H]1--INVALID-LINK--N2C3=C(C(=O)NC(=N3)N)N=C2N)O">C@HO)O
- InChI Key: FNXPTCITVCRFRK-UMMCILCDSA-N

## Physicochemical Properties

The physicochemical properties of **8-Aminoguanosine** are summarized in the table below. Notably, it possesses greater water solubility than its active metabolite, 8-aminoguanine, making it a more suitable candidate for in vivo administration in research settings.

Property	Value	Source
Molecular Weight	298.26 g/mol	
Physical Form	White to brown powder	
Melting Point	>330°C (decomposes) (Value for metabolite 8-aminoguanine)	
Solubility	DMSO: 1 mg/mL (with warming)	
	Water: More soluble than 8-aminoguanine	
Storage Temperature	2-8°C	
Assay Purity	≥98% (by HPLC)	

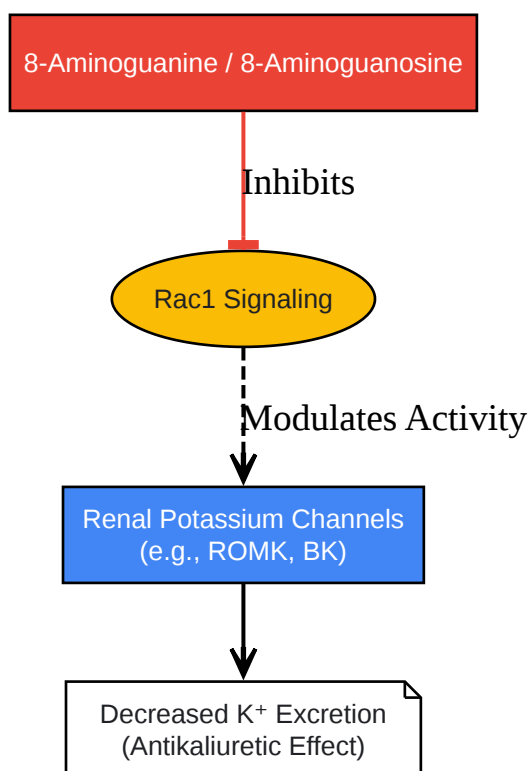
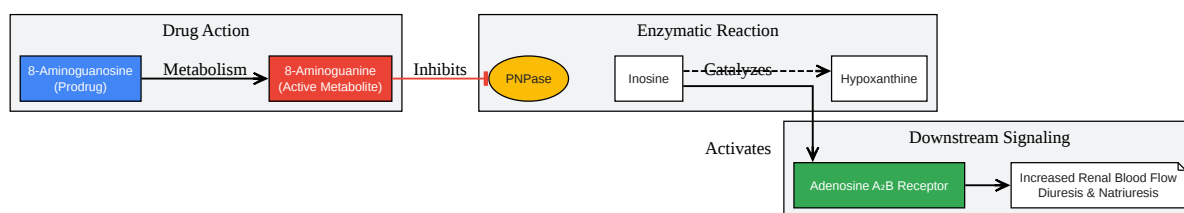
## Biological Activity and Signaling Pathways

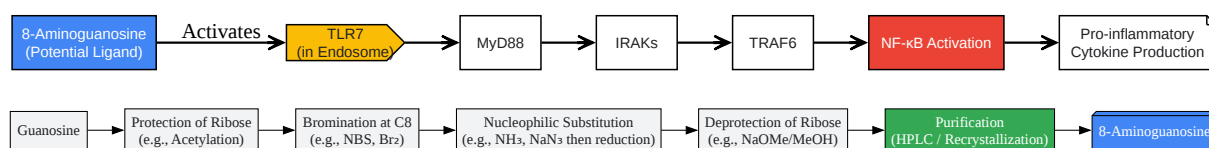
The primary biological effects of **8-Aminoguanosine** are mediated through its conversion to 8-aminoguanine. The key mechanisms of action are detailed below.

## Primary Mechanism: Inhibition of Purine Nucleoside Phosphorylase (PNPase)

**8-Aminoguanosine** acts as a prodrug, being converted to 8-aminoguanine, which is a potent competitive inhibitor of PNPase. PNPase is a key enzyme in the purine salvage pathway, responsible for the phosphorolysis of inosine and guanosine into hypoxanthine and guanine, respectively.

PNPase inhibition by 8-aminoguanine leads to an accumulation of the PNPase substrate inosine in the renal interstitium. Elevated inosine levels activate adenosine A<sub>2</sub>B receptors, which is thought to increase renal medullary blood flow, ultimately producing diuretic and natriuretic effects.





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